

validation bifenazate analytical method

selectivity linearity accuracy precision

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Compound Focus: Bifenazate

CAS No.: 149877-41-8

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Method Validation and Performance Data

The following table summarizes the key validation parameters of the analytical method as reported in the study [1].

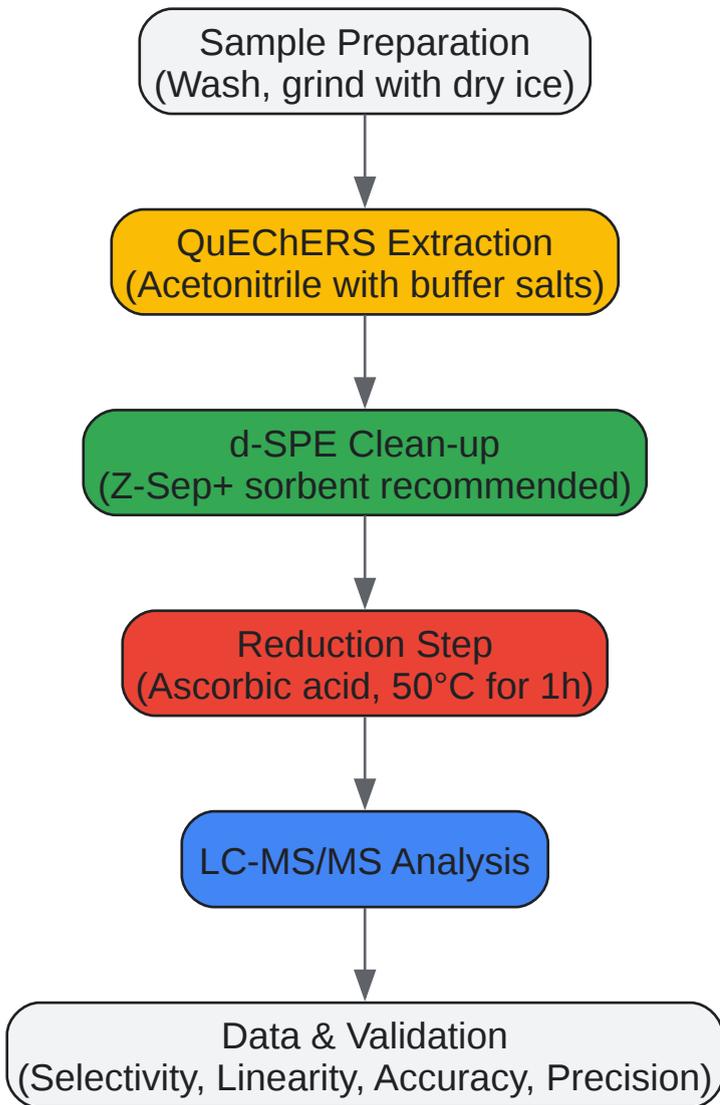
Validation Parameter	Result / Value	Experimental Details
Selectivity	No interference in blank samples	Analysis of blank matrices (pepper, mandarin, brown rice); confirmation of no signal at target retention times [1].
Linearity	$R^2 > 0.999$	Calibration curves established using matrix-matched standards to compensate for matrix effects [1].
Accuracy (Recovery)	High recovery for bifenazate	Assessed by spiking blank samples; Z-Sep+ sorbent provided the highest recovery rates among tested sorbents [1].
Precision	Meets international guidelines	Repeatability expressed as Relative Standard Deviation (RSD) fulfilled SANTE/11813/2017 criteria [1].

Experimental Protocol Overview

The core of the validated method uses a modified QuEChERS approach followed by LC-MS/MS analysis. Here is a detailed breakdown of the experimental protocol [1].

- **1. Sample Preparation:** Agricultural samples (e.g., pepper, mandarin) were washed, ground with dry ice, and stored frozen. An aliquot was weighed for extraction [1].
- **2. Extraction:** The sample was extracted with **acetonitrile** using a commercial QuEChERS EN extraction kit (containing MgSO₄, NaCl, and citrate salts). The mixture was shaken and centrifuged [1].
- **3. Clean-up (d-SPE):** The supernatant was cleaned using a dispersive Solid-Phase Extraction (d-SPE) sorbent. The study found that **Z-Sep+** provided the best performance, demonstrating the lowest matrix effect and the highest recovery for **bifenazate** compared to other sorbents like PSA, PSA+C18, and PSA+C18+GCB [1].
- **4. Reduction of Bifenazate-diazene:** To convert the metabolite **bifenazate**-diazene back to **bifenazate** for total residue quantification, the extract was treated with **30% ascorbic acid** and incubated at **50°C for 1 hour** [1].
- **5. Analysis:** The final extract was filtered and analyzed using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)**.

For clarity, the complete analytical workflow is summarized in the following diagram:



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Key Methodological Considerations

- **Sorbent Choice is Critical:** The study specifically compared different d-SPE sorbents. While Z-Sep+ was optimal for the tested matrices (pepper, mandarin, brown rice), the best sorbent may vary for other complex matrices [1].
- **Addressing Analyte Interconversion:** The reduction step with ascorbic acid is a critical differentiator of this method. It ensures that **bifenthrin**-diazene is converted and measured as **bifenthrin**, providing an accurate total residue value as defined by regulatory bodies [1].
- **Scope for Further Research:** The authors note that while the method is robust for common agricultural commodities, its performance in **high-fat or high-protein foods** requires further evaluation [1].

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References

1. Optimization and validation of bifentazate and bifentazate ... [[jast-journal.springeropen.com](https://www.springeropen.com)]

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